

The Solubility Landscape of Methyl 4-Methoxycinnamate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Methyl 4-methoxycinnamate

Cat. No.: B1205502

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This in-depth technical guide provides a comprehensive overview of the solubility of **methyl 4-methoxycinnamate**, a widely used UV filter and fragrance ingredient, in various organic solvents. Understanding the solubility characteristics of this compound is paramount for its application in formulation development, purification processes, and analytical method design. This document summarizes available quantitative data, details relevant experimental protocols, and provides visualizations of key experimental workflows.

Quantitative Solubility Data

The solubility of **methyl 4-methoxycinnamate** is influenced by the polarity and hydrogen bonding capabilities of the solvent, as well as the temperature. While extensive quantitative data across a wide range of organic solvents is not readily available in publicly accessible literature, this guide compiles the most relevant reported values and qualitative descriptions.

Methyl 4-methoxycinnamate exhibits good solubility in polar protic and aprotic organic solvents, while its solubility in water is limited.

Table 1: Quantitative Solubility of **Methyl 4-Methoxycinnamate** in Water

Solvent	Temperature (°C)	Solubility
Water	25	~0.15 g/L[1]
Water	25	396.7 mg/L (estimated)[2]

Table 2: Qualitative Solubility of **Methyl 4-Methoxycinnamate** in Organic Solvents

Solvent Class	Solvent Examples	Qualitative Solubility	Rationale
Polar Protic	Methanol, Ethanol	Good	Favorable dipole-dipole interactions and hydrogen bonding between the ester and methoxy groups of the solute and the hydroxyl group of the solvent facilitate dissolution. [1]
Polar Aprotic	Acetone, Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Excellent	These solvents can effectively solvate the polar functional groups of methyl 4-methoxycinnamate without the competing interactions of hydrogen bonding. [1]
Non-Polar	Chloroform	Good	Weak dipole interactions and the ability of chloroform to accommodate the moderate polarity of the compound contribute to good solubility. [1]
Cyclohexane	Moderate (likely)	The lipophilic characteristics of methyl 4-methoxycinnamate suggest moderate solubility in hydrocarbon solvents. [1]	

It is important to note that for many organic solvents, precise quantitative solubility data for **methyl 4-methoxycinnamate** at various temperatures remains to be experimentally determined and published.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for various applications. The following are detailed methodologies for key experiments that can be employed to ascertain the solubility of **methyl 4-methoxycinnamate**.

Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a solid in a liquid.

Materials:

- **Methyl 4-methoxycinnamate** (high purity)
- Selected organic solvent (analytical grade)
- Screw-cap vials or flasks
- Constant-temperature shaker bath
- Calibrated thermometer
- Syringe with a filter (e.g., 0.45 µm PTFE)
- Analytical balance

Procedure:

- Preparation: Add an excess amount of **methyl 4-methoxycinnamate** to a known volume or mass of the selected organic solvent in a sealed vial. The presence of excess solid is crucial to ensure that the solution reaches saturation.

- **Equilibration:** Place the vials in a constant-temperature shaker bath set to the desired temperature. Agitate the samples for a sufficient period (typically 24-72 hours) to allow the system to reach solid-liquid equilibrium. The temperature of the bath should be monitored and controlled accurately throughout the experiment.
- **Phase Separation:** After the equilibration period, cease agitation and allow the vials to rest in the constant-temperature bath for at least 24 hours to ensure complete sedimentation of the undissolved solid.
- **Sampling:** Carefully withdraw a clear aliquot of the supernatant (the saturated solution) using a syringe fitted with a filter to prevent the transfer of any solid particles. To avoid temperature-induced precipitation, the syringe and filter can be pre-warmed to the experimental temperature.
- **Analysis:** Determine the concentration of **methyl 4-methoxycinnamate** in the collected sample using a suitable analytical technique, such as gravimetric analysis or UV-Vis spectrophotometry.

Gravimetric Analysis

This method is a straightforward and accurate way to determine the concentration of a non-volatile solute in a saturated solution.

Materials:

- Saturated solution of **methyl 4-methoxycinnamate**
- Pre-weighed evaporating dish or beaker
- Analytical balance
- Oven or vacuum oven

Procedure:

- **Sample Transfer:** Accurately weigh a specific amount of the filtered saturated solution into a pre-weighed, dry evaporating dish.

- **Solvent Evaporation:** Carefully evaporate the solvent from the solution. This can be achieved by placing the dish in an oven at a temperature below the boiling point of the solvent and the melting point of **methyl 4-methoxycinnamate** to avoid loss of the analyte. A vacuum oven can be used to facilitate evaporation at a lower temperature.
- **Drying to a Constant Weight:** Once the solvent has evaporated, dry the dish containing the solid residue in an oven until a constant weight is achieved. This is confirmed by repeated weighing until two consecutive measurements are within an acceptable tolerance.
- **Calculation:** The mass of the dissolved **methyl 4-methoxycinnamate** is the final weight of the dish and residue minus the initial weight of the empty dish. The solubility can then be expressed in terms of mass of solute per mass of solvent (e.g., g/100 g solvent) or mass of solute per volume of solvent (e.g., mg/mL), depending on how the initial saturated solution was measured.

UV-Vis Spectrophotometry

For compounds with a chromophore, such as **methyl 4-methoxycinnamate**, UV-Vis spectrophotometry offers a sensitive and rapid method for concentration determination.

Materials:

- Saturated solution of **methyl 4-methoxycinnamate**
- Pure solvent for dilution
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer
- Quartz cuvettes

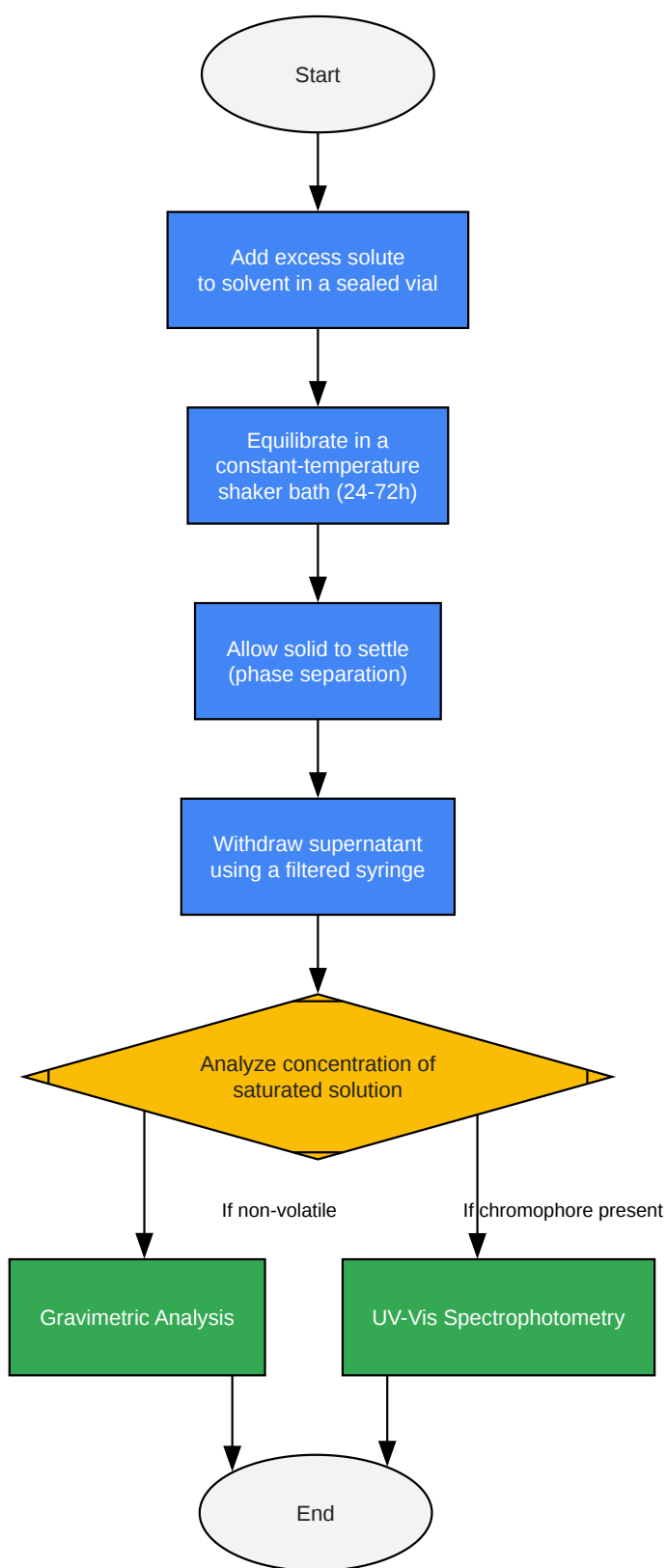
Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **methyl 4-methoxycinnamate** of known concentrations in the solvent of interest.

- **Generation of a Calibration Curve:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **methyl 4-methoxycinnamate**. Plot a calibration curve of absorbance versus concentration. The curve should be linear in the concentration range of interest.
- **Sample Preparation:** Accurately dilute the filtered saturated solution with the pure solvent to a concentration that falls within the linear range of the calibration curve.
- **Sample Analysis:** Measure the absorbance of the diluted sample at the same λ_{max} .
- **Calculation:** Determine the concentration of the diluted sample from the calibration curve. The solubility of the original saturated solution is then calculated by multiplying this concentration by the dilution factor.

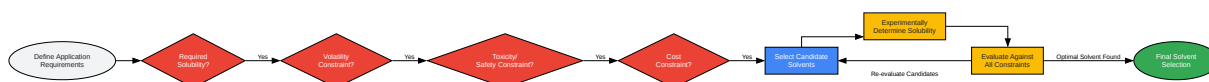
Visualizing Experimental and Logical Workflows

To further clarify the processes involved in solubility determination and solvent selection, the following diagrams are provided.



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Caption: Workflow for the Isothermal Shake-Flask Method.



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Caption: Logical Flow for Solvent Selection.

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References

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